

What is the mechanism of action of AP39?

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Compound of Interest

Compound Name: AP39

Cat. No.: B593275

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An In-depth Technical Guide on the Mechanism of Action of **AP39**

Introduction

AP39, formally known as [10-oxo-10-[4-(3-thioxo-3H-1,2-dithiol-5-yl)phenoxy]decyl]triphenylphosphonium bromide, is a novel pharmacological agent designed to deliver hydrogen sulfide (H₂S) directly to mitochondria.^{[1][2]} H₂S is an endogenous gaseous signaling molecule recognized for its critical role in cellular bioenergetics, cytoprotection, and regulation of oxidative stress.^{[3][4]} **AP39**'s targeted delivery system allows for the exploitation of H₂S's therapeutic potential at low concentrations while minimizing off-target effects. This document provides a detailed overview of the mechanism of action of **AP39**, supported by quantitative data, experimental protocols, and visual diagrams of its core pathways.

Core Mechanism: Mitochondrial H₂S Donation

The fundamental mechanism of **AP39** revolves around its unique chemical structure, which facilitates the targeted delivery and slow release of H₂S within the mitochondrial matrix.

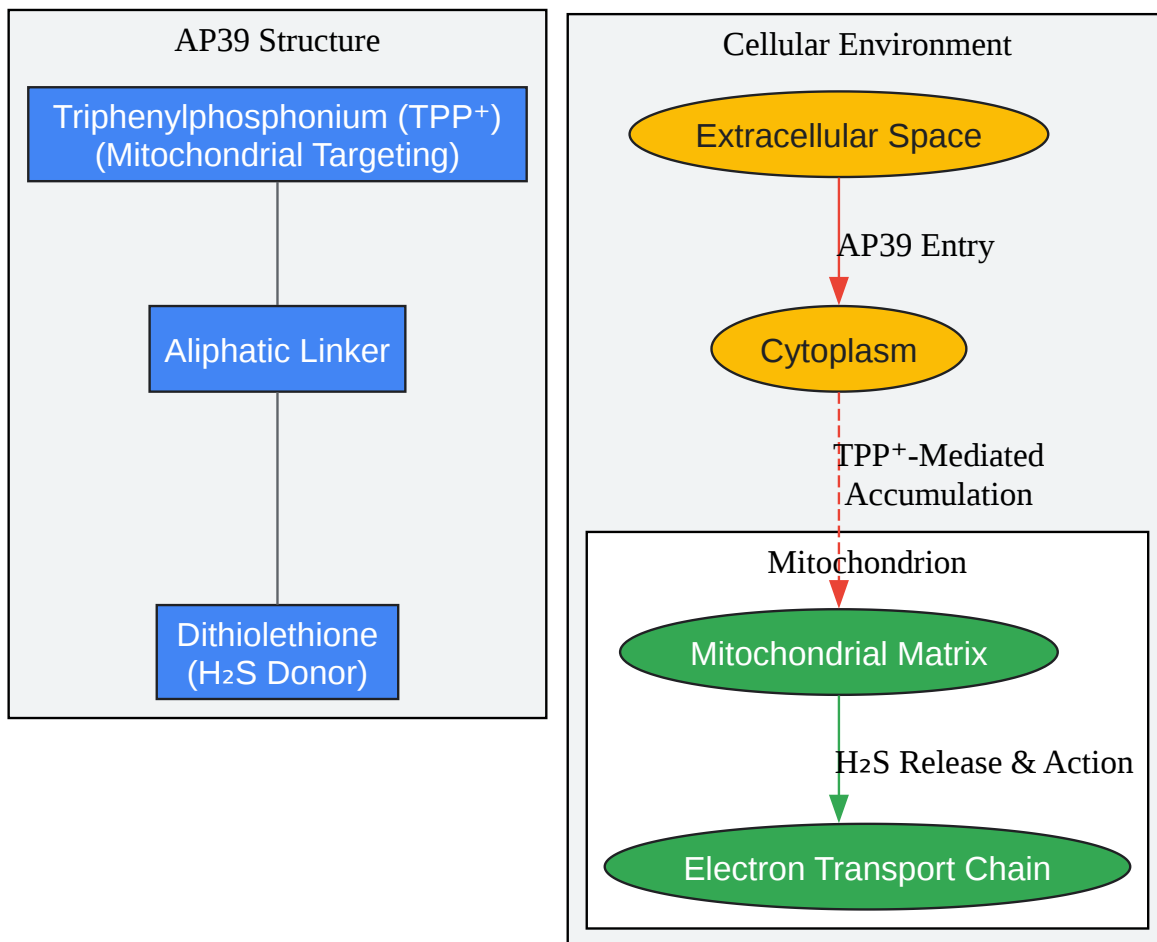
Structural Composition: **AP39** is a chimeric molecule comprising two key functional moieties connected by an aliphatic linker:

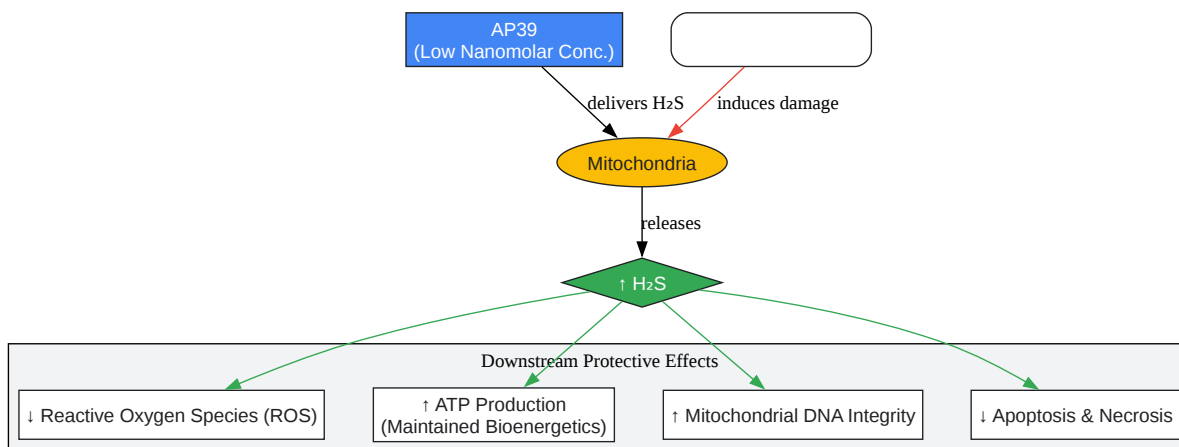
- Mitochondria-Targeting Moiety:** A triphenylphosphonium (TPP⁺) cation. The large size and delocalized positive charge of TPP⁺ enable it to readily cross cell membranes and accumulate within the mitochondria, driven by the large mitochondrial membrane potential.

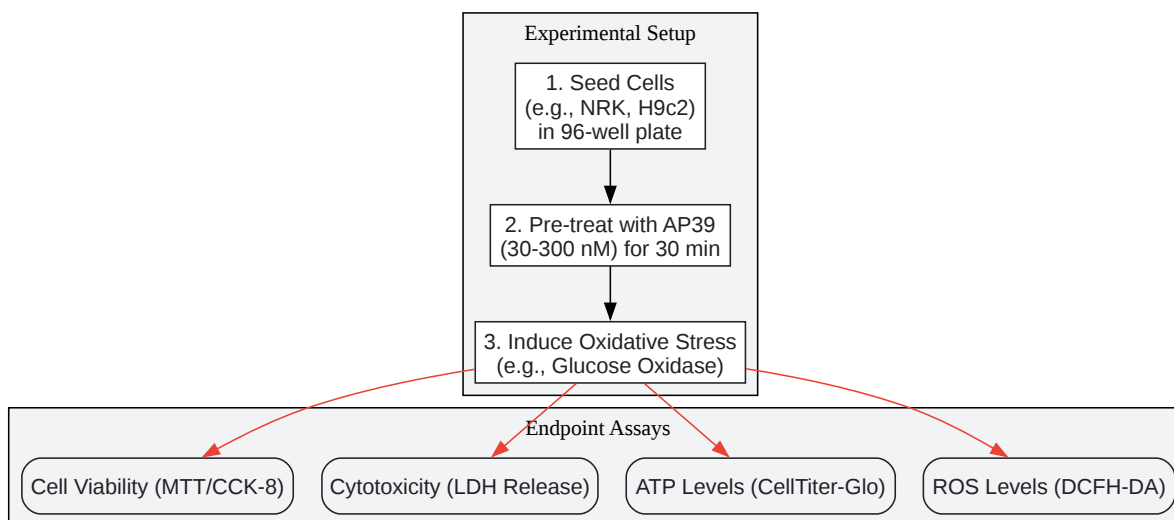
^{[1][2]}

- H₂S-Donating Moiety: An anethole dithiolethione group, which acts as a slow-release source of H₂S.[\[1\]](#)[\[5\]](#)

This targeted approach ensures that H₂S is generated in close proximity to the mitochondrial electron transport chain (ETC), a primary site of its biological activity and a major source of cellular reactive oxygen species (ROS).[\[2\]](#)[\[6\]](#)







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